

The Solubility Profile of NOR-4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *nor-4*

Cat. No.: *B3244693*

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Abstract

This technical guide provides a comprehensive overview of the solubility of **NOR-4** (CAS 163180-50-5; also known as FR 144420), a nitric oxide (NO) donor, in common research solvents. Due to the limited availability of quantitative solubility data in public literature and supplier documentation, this guide summarizes the available qualitative information and presents a general experimental protocol for researchers to determine the precise solubility of **NOR-4** in their solvents of choice. This document is intended for researchers, scientists, and drug development professionals working with this compound.

Introduction

NOR-4 is a small molecule compound identified as a nitric oxide (NO) donor, a class of compounds crucial for research in various physiological and pathological processes. The efficacy of **NOR-4** in experimental settings is fundamentally dependent on its successful dissolution in an appropriate solvent to achieve the desired concentration for in vitro and in vivo studies. Understanding the solubility of **NOR-4** is therefore a critical first step in experimental design. This guide aims to collate the known solubility information for **NOR-4** and provide a practical framework for its empirical determination.

Physicochemical Properties of NOR-4

A summary of the key physicochemical properties of **NOR-4** is presented in Table 1.

Property	Value	Source
CAS Number	163180-50-5	Santa Cruz Biotechnology
Alternate Names	FR 144420	Santa Cruz Biotechnology
Molecular Formula	C ₁₄ H ₁₈ N ₄ O ₄	Santa Cruz Biotechnology
Molecular Weight	306.32 g/mol	Santa Cruz Biotechnology
Purity	≥97%	Santa Cruz Biotechnology
Application	Nitric oxide (NO) donor	Santa Cruz Biotechnology

Solubility of NOR-4

As of the date of this guide, specific quantitative solubility data for **NOR-4** in common research solvents is not readily available in published literature or from major chemical suppliers. However, based on the general properties of similar small organic molecules, a qualitative assessment of its likely solubility is provided in Table 2. It is imperative for researchers to experimentally verify these qualitative predictions.

Table 2: Qualitative Solubility Profile of **NOR-4**

Solvent	Expected Solubility	Rationale
Dimethyl Sulfoxide (DMSO)	Likely Soluble	A powerful polar aprotic solvent capable of dissolving a wide range of organic compounds.
Dimethylformamide (DMF)	Likely Soluble	Another polar aprotic solvent with strong solvating properties for organic molecules.
Ethanol	Likely Soluble to Sparingly Soluble	A polar protic solvent; solubility will depend on the specific functional groups of NOR-4.
Methanol	Likely Soluble to Sparingly Soluble	Similar to ethanol, its effectiveness will be influenced by the compound's structure.
Aqueous Buffers (e.g., PBS)	Likely Sparingly Soluble to Insoluble	Organic molecules of this nature often have limited solubility in aqueous media. Solubility may be pH-dependent.

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a systematic experimental approach is required. The following protocol outlines a general method for determining the solubility of **NOR-4** in a solvent of interest.

Materials

- **NOR-4** (solid form)
- Solvent of interest (e.g., DMSO, Ethanol, PBS pH 7.4)
- Analytical balance

- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

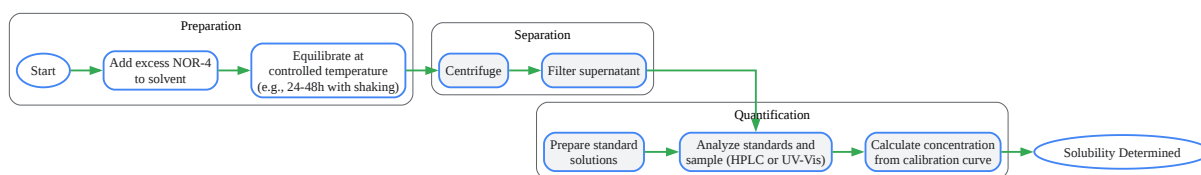
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **NOR-4** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
 - Incubate the vial at a controlled temperature (e.g., 25 °C or 37 °C) in a shaker for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Continuous agitation is crucial.
- Separation of Undissolved Solute:
 - Centrifuge the saturated solution at a high speed to pellet the excess solid.
 - Carefully collect the supernatant, ensuring no solid particles are disturbed.
 - For further clarification, filter the supernatant through a syringe filter compatible with the solvent.
- Quantification of Dissolved **NOR-4**:
 - Prepare a series of standard solutions of **NOR-4** of known concentrations in the same solvent.
 - Develop a quantitative analytical method, such as HPLC or UV-Vis spectrophotometry.

- For HPLC: Inject the standard solutions to generate a calibration curve. Then, inject the filtered supernatant (appropriately diluted if necessary) to determine the concentration of **NOR-4**.
- For UV-Vis: Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) to create a calibration curve. Measure the absorbance of the diluted supernatant and calculate the concentration.
- Calculation of Solubility:
 - The concentration determined in the previous step represents the solubility of **NOR-4** in that solvent at the specified temperature. The solubility is typically expressed in mg/mL or Molarity (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **NOR-4** solubility.



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Caption: Workflow for experimental solubility determination of **NOR-4**.

Conclusion

While quantitative solubility data for **NOR-4** is not readily available, this guide provides a framework for researchers to approach its use in experimental settings. The qualitative predictions suggest that **NOR-4** is likely soluble in polar aprotic solvents like DMSO and DMF, with potentially lower solubility in alcohols and aqueous solutions. It is strongly recommended that researchers perform the experimental protocol outlined in this document to determine the precise solubility in their specific solvents and experimental conditions. This will ensure accurate and reproducible results in studies utilizing this important nitric oxide donor.

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